

# Physical properties of ethyl 5-methoxy-3-oxopentanoate

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## Compound of Interest

Compound Name: Ethyl 5-methoxy-3-oxopentanoate

Cat. No.: B025850

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An In-depth Technical Guide to the Physical Properties of **Ethyl 5-methoxy-3-oxopentanoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **ethyl 5-methoxy-3-oxopentanoate**. The information is compiled from various chemical databases and safety documentation to serve as a foundational resource for laboratory and research applications.

## Chemical Identity and Structure

**Ethyl 5-methoxy-3-oxopentanoate** is a beta-keto ester, a class of organic compounds characterized by a ketone functional group at the beta position relative to an ester. Its chemical structure and key identifiers are fundamental for its application in chemical synthesis and research.

- IUPAC Name: **ethyl 5-methoxy-3-oxopentanoate**<sup>[1]</sup>
- CAS Number: 104629-86-9<sup>[1]</sup>
- Molecular Formula: C<sub>8</sub>H<sub>14</sub>O<sub>4</sub><sup>[1][2]</sup>
- Canonical SMILES: CCOC(=O)CC(=O)CCOC<sup>[1]</sup>
- InChI Key: HDTMYNBYBPPREL-UHFFFAOYSA-N<sup>[1]</sup>

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **ethyl 5-methoxy-3-oxopentanoate**. These values are essential for handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molar Mass	174.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.04 g/cm <sup>3</sup>	<a href="#">[2]</a>
Boiling Point	230.869 °C at 760 mmHg	<a href="#">[2]</a>
Flash Point	93.382 °C	<a href="#">[2]</a>
Molecular Weight	174.19	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **ethyl 5-methoxy-3-oxopentanoate** are not readily available in the provided search results, standard analytical methods are employed for such characterizations. The following are generalized protocols for determining the key physical properties of a liquid organic compound like **ethyl 5-methoxy-3-oxopentanoate**.

### Determination of Boiling Point

The boiling point of a liquid is determined as the temperature at which its vapor pressure equals the atmospheric pressure.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
  - A sample of the compound is placed in the round-bottom flask with a few boiling chips.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head.
- The flask is heated gently.
- The temperature is recorded when the liquid is boiling, and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded atmospheric pressure.

## Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a small glass flask of known volume) and an analytical balance.
- Procedure:
  - The empty pycnometer is weighed.
  - It is then filled with the sample liquid, and any excess is carefully removed.
  - The filled pycnometer is weighed again.
  - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

## Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

- Apparatus: A Pensky-Martens closed-cup tester or a similar device.
- Procedure:
  - The sample is placed in the test cup of the apparatus.
  - The cup is heated at a slow, constant rate.

- A small flame is periodically passed over the surface of the liquid.
- The flash point is the lowest temperature at which the vapors of the liquid ignite.

## Logical Workflow for Synthesis and Purification

As **ethyl 5-methoxy-3-oxopentanoate** is a beta-keto ester, a general workflow for its synthesis and subsequent purification can be conceptualized. The following diagram illustrates a logical sequence for a typical synthesis, work-up, and purification process for a compound of this class.



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Caption: A generalized workflow for the synthesis and purification of **ethyl 5-methoxy-3-oxopentanoate**.

## Safety and Handling

Based on available safety data for **ethyl 5-methoxy-3-oxopentanoate**, the following hazards have been identified:

- Hazard Statements:
  - H315: Causes skin irritation[1]
  - H319: Causes serious eye irritation[1]
  - H335: May cause respiratory irritation[1]
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]

- P302+P352: IF ON SKIN: Wash with plenty of water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

It is imperative to handle this compound in a well-ventilated area, such as a fume hood, and to use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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## References

- 1. Ethyl 5-methoxy-3-oxopentanoate | C<sub>8</sub>H<sub>14</sub>O<sub>4</sub> | CID 21765727 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Physical properties of ethyl 5-methoxy-3-oxopentanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025850#physical-properties-of-ethyl-5-methoxy-3-oxopentanoate]

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